

Application Note: Simultaneous Determination of B Vitamins in Food Matrices by HPLC

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vitamin B Complex

Cat. No.: B1173480

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note details a robust and validated High-Performance Liquid Chromatography (HPLC) method for the simultaneous determination of multiple B vitamins in various food matrices. B vitamins are essential micronutrients crucial for cellular metabolism and overall health.[1][2] Accurate quantification of these vitamins in food products is vital for nutritional labeling, quality control, and regulatory compliance.[3] The described methodology utilizes a reversed-phase HPLC system coupled with a Diode Array Detector (DAD) or other suitable detectors, offering high selectivity and sensitivity for the analysis of thiamine (B1), riboflavin (B2), niacin (B3), pantothenic acid (B5), pyridoxine (B6), folic acid (B9), and cyanocobalamin (B12).[4][5] This document provides comprehensive experimental protocols, method validation data, and visual workflows to aid researchers in implementing this analytical technique.

Introduction

The B-complex vitamins are a group of eight essential water-soluble vitamins that play critical roles in cell metabolism.[1][2] Deficiencies in B vitamins can lead to various health issues, including anemia and weakened immune and nervous systems.[1] Conversely, excessive intake can also cause adverse effects.[1] Therefore, the precise and reliable quantification of B vitamins in foodstuffs and dietary supplements is of significant importance.[1] HPLC is a preferred method for vitamin analysis due to its high precision, sensitivity, and the ability to

separate multiple analytes in a single run.[1][6] This application note presents a generalized yet detailed protocol for the simultaneous analysis of key B vitamins in diverse food matrices.

Experimental Protocols

Standard Preparation

Preparation of individual stock solutions is the first step. For instance, a standard stock solution for vitamin B1 (thiamine HCl) can be prepared by dissolving 26.7 mg of thiamine hydrochloride in 25 mL of double-distilled water.[7] Similarly, stock solutions for other B vitamins can be prepared as follows:

- Vitamin B2 (Riboflavin): 6.9 mg of riboflavin in 100 mL of an extraction solution.[7]
- Vitamin B3 (Nicotinamide): 41.5 mg of nicotinamide in 25 mL of double-distilled water.[7]
- Vitamin B6 (Pyridoxine): 20.8 mg of pyridoxine hydrochloride in 25 mL of double-distilled water.[7]

Working standard solutions are then prepared by diluting the stock solutions to achieve a desired concentration range for calibration.

Sample Preparation

The sample preparation procedure is critical for accurate quantification and may vary depending on the food matrix.

For Solid Samples (e.g., Vegetables, Cereals):

- Weigh approximately 10 g of a homogenized sample into a conical flask.[7]
- Add 25 mL of an appropriate extraction solution (e.g., a mixture of 50 ml acetonitrile and 10 mL glacial acetic acid, with the final volume made up to 1000 mL with double-distilled water). [7]
- Sonicate the mixture in a shaking water bath at 70°C for 40 minutes.[7]
- Cool the sample and filter it, adjusting the final volume to 50 mL with the extraction solution. [7]

- Filter the extract through a 0.45 µm syringe filter before injecting it into the HPLC system.[\[5\]](#)
[\[7\]](#)

For Liquid/Semi-solid Samples (e.g., Infant Formula, Syrups):

- Weigh 2 g of the sample into a 50 mL centrifuge tube.[\[8\]](#)
- Add 10 mL of water and 10 mL of 0.6 M trichloroacetic acid (TCA) solution to precipitate proteins.[\[8\]](#)
- Vortex the mixture thoroughly.[\[8\]](#)
- Centrifuge at 4,000 rpm for 10 minutes.[\[8\]](#)
- Filter the supernatant through a 0.2 µm syringe filter into an HPLC vial.[\[8\]](#)

For complex matrices, solid-phase extraction (SPE) may be necessary for sample clean-up and concentration.[\[1\]](#)[\[4\]](#) Immunoaffinity columns can also be employed for highly specific extraction of certain vitamins like folic acid, biotin, and vitamin B12.[\[9\]](#)

HPLC Conditions

The following are typical HPLC conditions for the simultaneous analysis of B vitamins. Optimization may be required based on the specific vitamins of interest and the sample matrix.

Parameter	Specification
HPLC System	Shimadzu-UFLC Prominence or equivalent[7]
Column	C18 Phenomenex Luna (250x4.6 mm, 5 µm) or equivalent[5]
Mobile Phase	Gradient or isocratic elution with a mixture of aqueous buffer (e.g., 0.1% orthophosphoric acid, NaH ₂ PO ₄ buffer pH 4.95) and an organic modifier (e.g., acetonitrile, methanol).[5][10]
Flow Rate	0.8 - 1.0 mL/min[4][5][11]
Column Temperature	35 - 40 °C[10][11]
Detector	Diode Array Detector (DAD) or Photodiode Array (PDA) detector.[4][7] Wavelengths are set to the maximum absorbance of each vitamin (e.g., 280 nm).[4] A fluorescence detector can be used for higher sensitivity for vitamins B2 and B6.[10]
Injection Volume	20 µL[7]

A gradient elution program can be optimized as follows: starting with 98% aqueous buffer and 2% organic modifier, then ramping to 72:28 over 17 minutes.[5]

Method Validation Data

The developed HPLC method should be validated according to ICH guidelines for parameters such as linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy, and precision. [5][11]

Table 1: Linearity of B Vitamin Standards

Vitamin	Linear Range (µg/mL)	Correlation Coefficient (R ²)
B1 (Thiamine)	0.0005 - 0.6	>0.99[5]
B2 (Riboflavin)	0.0005 - 0.6	>0.99[5]
B3 (Nicotinamide)	0.0005 - 0.6	>0.99[5]
B5 (Pantothenic Acid)	0.0005 - 0.6	>0.99[5]
B6 (Pyridoxine)	0.0005 - 0.6	>0.99[5]
B9 (Folic Acid)	0.0005 - 0.6	>0.99[5]
B12 (Cyanocobalamin)	0.0005 - 0.6	>0.99[5]

Table 2: LOD, LOQ, Accuracy, and Precision

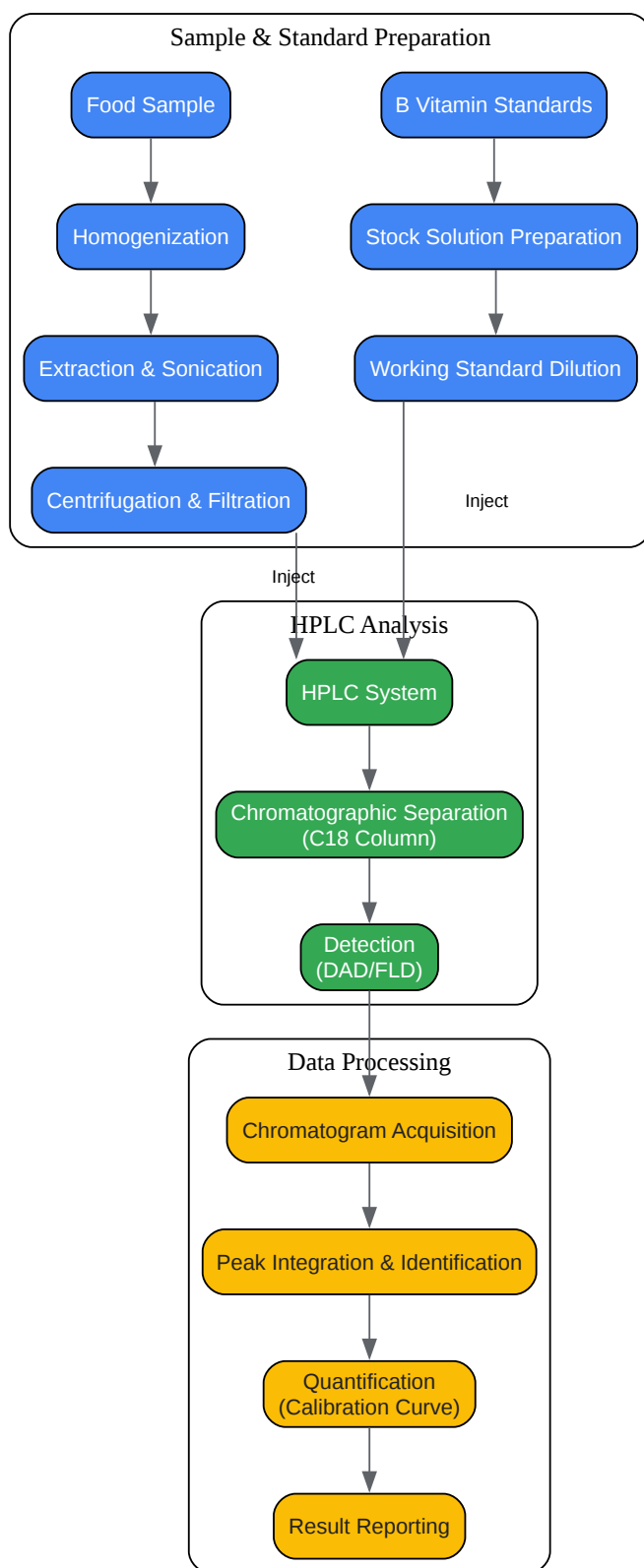
Vitamin	LOD (µg/mL)	LOQ (µg/mL)	Accuracy (% Recovery)	Precision (%RSD)
B1 (Thiamine)	0.101 - 1.6 ng	0.305 - 3.4 ng	99.89[10]	< 4.22[10]
B2 (Riboflavin)	0.101 - 1.6 ng	0.305 - 3.4 ng	99.9[10]	< 2.18[10]
B3 (Nicotinamide)	0.101 - 1.6 ng	0.305 - 3.4 ng	98 - 102[11]	< 2
B5 (Pantothenic Acid)	0.101 - 1.6 ng	0.305 - 3.4 ng	98 - 102[11]	< 2
B6 (Pyridoxine)	0.101 - 1.6 ng	0.305 - 3.4 ng	100.02[10]	< 2.66[10]
B9 (Folic Acid)	0.101 - 1.6 ng	0.305 - 3.4 ng	84.6 - 103.0[4]	< 2
B12 (Cyanocobalamin)	0.101 - 1.6 ng	0.305 - 3.4 ng	84.6 - 103.0[4]	< 2

LOD and LOQ values are presented as ranges found in the literature.[4]

[5] Recovery and RSD values are examples from specific studies.

[4][10][11]

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for B vitamin analysis by HPLC.

Conclusion

The HPLC method detailed in this application note provides a reliable and efficient means for the simultaneous determination of B-complex vitamins in a variety of food matrices. The protocol, including sample preparation, chromatographic conditions, and detector settings, can be adapted to suit specific laboratory needs and sample types. Proper method validation is crucial to ensure accurate and precise results, which are essential for quality assurance in the food and pharmaceutical industries. This methodology supports nutritional analysis and helps ensure that products meet regulatory standards.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chromatographyonline.com [chromatographyonline.com]
- 2. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 3. digitalknowledge.cput.ac.za [digitalknowledge.cput.ac.za]
- 4. Development of a validated HPLC method for the determination of B-complex vitamins in pharmaceuticals and biological fluids after solid phase extraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. jourdata.s3.us-west-2.amazonaws.com [jourdata.s3.us-west-2.amazonaws.com]
- 6. rass-biosolution.com [rass-biosolution.com]
- 7. Estimation of Water-Soluble Vitamin B-Complex in Selected Leafy and Non-Leafy Vegetables by HPLC Method – Oriental Journal of Chemistry [orientjchem.org]
- 8. agilent.com [agilent.com]
- 9. Vitamins: Determination of vitamin content in food | R-Biopharm [food.r-biopharm.com]
- 10. mdpi.com [mdpi.com]
- 11. ajchem-b.com [ajchem-b.com]
- To cite this document: BenchChem. [Application Note: Simultaneous Determination of B Vitamins in Food Matrices by HPLC]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1173480#simultaneous-determination-of-b-vitamins-in-food-matrices-by-hplc>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com